

# GNE-049 In Vitro Application Notes and Protocols

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## Compound of Interest

Compound Name: Gne-049

Cat. No.: B15572026

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## Introduction

**GNE-049** is a potent and highly selective small-molecule inhibitor of the bromodomains of the CREB-binding protein (CBP) and the E1A binding protein p300.<sup>[1][2][3][4]</sup> These two proteins are closely related histone acetyltransferases (HATs) that play a critical role as transcriptional co-activators in numerous cellular processes, including cell growth, proliferation, and differentiation.<sup>[2][3][5]</sup> Dysregulation of CBP/p300 activity is implicated in the pathogenesis of various diseases, particularly cancer.<sup>[2][5]</sup> **GNE-049** exerts its effects by binding to the acetyl-lysine binding pocket of the CBP/p300 bromodomains, thereby disrupting their interaction with acetylated histones and other proteins, leading to the downregulation of target oncogenes such as MYC and the androgen receptor (AR).<sup>[1][2][6]</sup>

This document provides detailed application notes and protocols for the in vitro use of **GNE-049**, designed to guide researchers in exploring its mechanism of action and therapeutic potential.

## Data Presentation

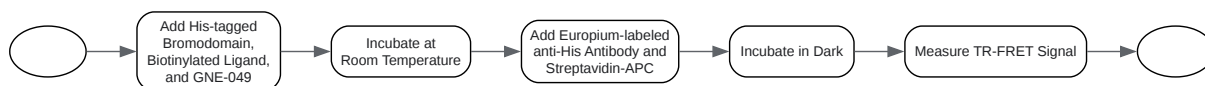
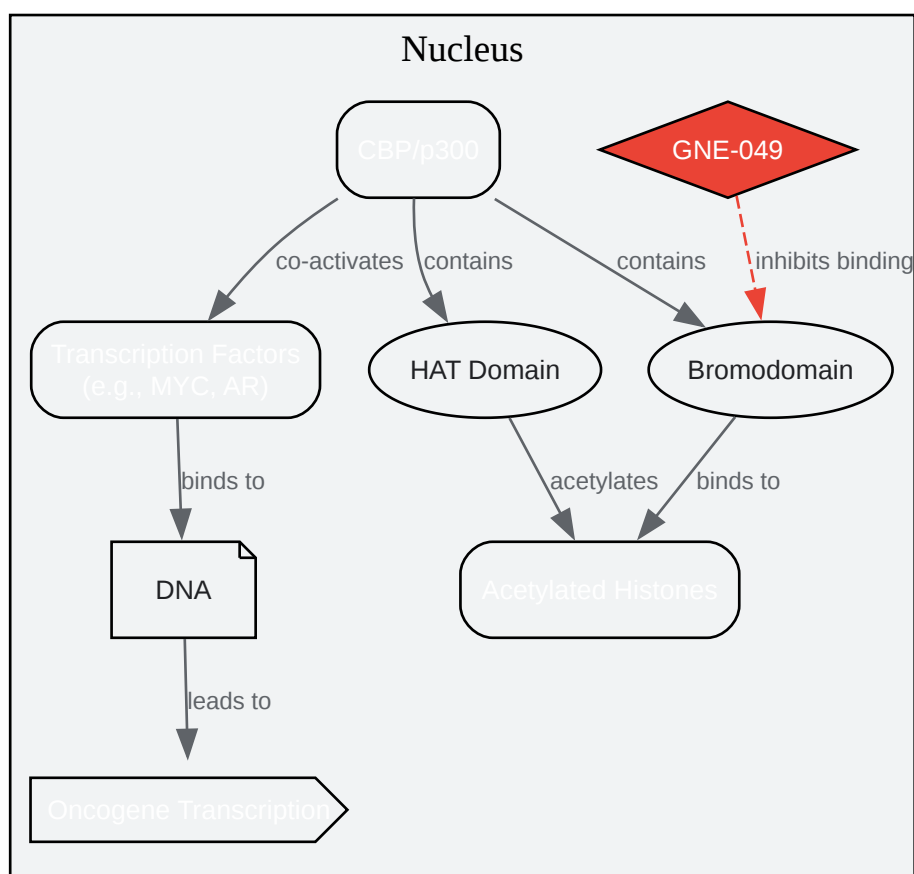
### Table 1: In Vitro Potency and Cellular Activity of GNE-049

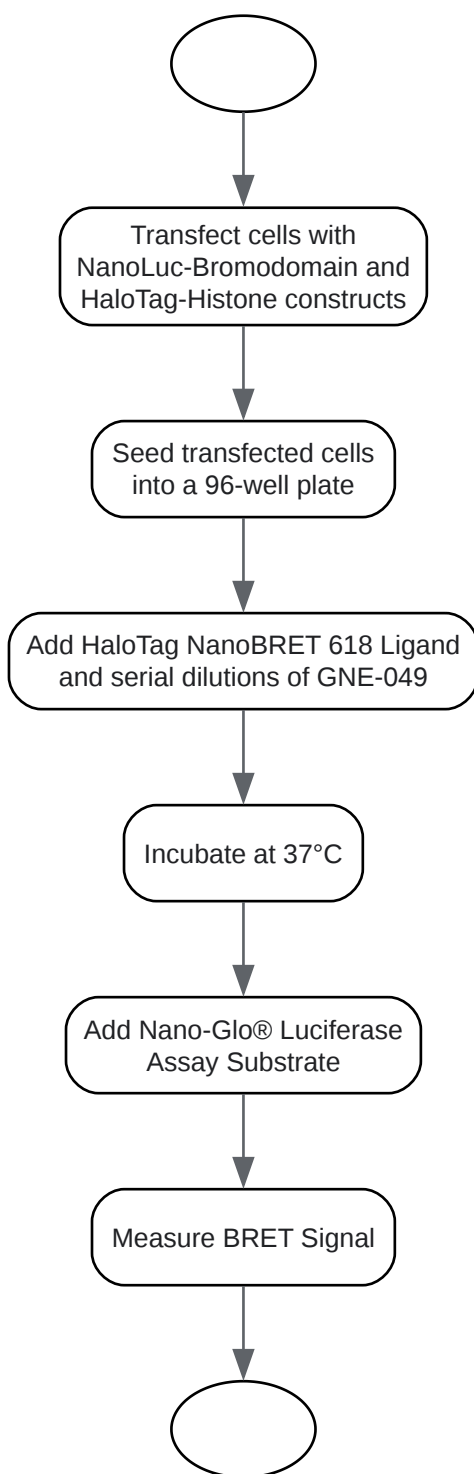
Assay Type	Target/Cell Line	Parameter	Value (nM)	Reference(s)
Biochemical Assay	CBP Bromodomain	IC50	1.1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
p300 Bromodomain	IC50	2.3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	
BRD4(1) Bromodomain	IC50	4200	<a href="#">[4]</a> <a href="#">[7]</a>	
Cellular Assay	BRET Assay	CBP/p300 Target Engagement	IC50	12
MYC Expression (MV-4-11 cells)	EC50	14	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>	

IC50 (Half-maximal inhibitory concentration) values from biochemical assays represent the concentration of **GNE-049** required to inhibit 50% of the bromodomain binding activity. EC50 (Half-maximal effective concentration) values from cellular assays represent the concentration required to produce 50% of the maximum possible effect on MYC expression.

## Signaling Pathway

The following diagram illustrates the mechanism of action of **GNE-049** in the context of CBP/p300 signaling.





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